

# Fenuron-d5: A Comprehensive Safety Data Sheet Analysis

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## Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B580820

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data for **Fenuron-d5**, a deuterated analog of the herbicide Fenuron. Given the limited availability of specific safety data for **Fenuron-d5**, this document also includes information on the non-deuterated parent compound, Fenuron, to provide a more comprehensive understanding of its potential hazards. All data is presented with clear sourcing to aid in risk assessment and safe handling.

## Section 1: Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **Fenuron-d5** and its parent compound, Fenuron. The data has been compiled from various chemical suppliers and databases.

Property	Fenuron-d5	Fenuron
CAS Number	1219802-06-8[1]	101-42-8[2][3]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub> O	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O[2][3]
Molecular Weight	169.24 g/mol [1][4]	164.20 g/mol [3]
Appearance	White to Off-White Solid[5]	White, crystalline solid[6]
Melting Point	131-134°C[5]	128 - 132 °C[7]
Solubility	Chloroform (Slightly), Methanol (Slightly)[5]	Water: 3.85 g/L at 25°C; Sparingly soluble in hydrocarbons.[3]
Stability	Stable under recommended storage conditions.[1]	Stable at neutral pH but hydrolyzed in acid and basic media. Stable toward oxidation and moisture.[3]

## Section 2: Toxicological Information

Comprehensive toxicological data for **Fenuron-d5** is not readily available. Therefore, the data presented below is for the parent compound, Fenuron, and should be considered as indicative for **Fenuron-d5** in a preliminary risk assessment.

Toxicity Endpoint	Value (for Fenuron)	Species	Reference
Acute Oral Toxicity (LD50)	6400 mg/kg	Rat	[7]
Acute Dermal Toxicity	May be harmful if absorbed through skin. May cause skin irritation.	Not specified	[2]
Acute Inhalation Toxicity	May be harmful if inhaled. Causes respiratory tract irritation.	Not specified	[2]
Eye Irritation	Irritating to eyes.	Not specified	[2]
Aquatic Toxicity (LC50)	204 mg/l - 96 h	Oncorhynchus mykiss (rainbow trout)	[7]

Note: The toxicological properties of **Fenuron-d5** have not been thoroughly investigated.[2][7]

## Section 3: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication. While a specific GHS classification for **Fenuron-d5** is not universally established, the classification for Fenuron provides a strong basis for its handling.

GHS Pictograms for Fenuron:

alt text

alt text

alt text

Signal Word: Warning[5]

Hazard Statements for Fenuron:

- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[2][5]
- H361: Suspected of damaging fertility or the unborn child.[5]
- H400: Very toxic to aquatic life.[5]
- H410: Very toxic to aquatic life with long lasting effects.[5]
- H411: Toxic to aquatic life with long lasting effects.[5]

Precautionary Statements for Fenuron:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]

The following diagram illustrates the logical relationship for GHS classification based on available hazard information for Fenuron.

Caption: GHS Classification Workflow for Fenuron.

## Section 4: Experimental Protocols

Detailed experimental protocols for the safety testing of **Fenuron-d5** are not publicly available. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are widely used for chemical safety testing. The following are summaries of relevant OECD test guidelines that would be used to determine the acute toxicity of a substance like **Fenuron-d5**.

### OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure

This method is designed to estimate the LD50 value while minimizing the number of animals used.

Methodology:

- **Animal Selection:** Healthy, young adult rodents (usually females) are used.
- **Dose Administration:** A single animal is dosed at a starting level based on available information.
- **Observation:** The animal is observed for signs of toxicity and mortality over a period of up to 14 days.[9]
- **Sequential Dosing:**
  - If the animal survives, the next animal is dosed at a higher level.
  - If the animal dies, the next animal is dosed at a lower level.
- **Data Analysis:** The LD50 is calculated from the results of at least 5 animals using the maximum likelihood method.

The following diagram illustrates the workflow for an acute oral toxicity study based on OECD guidelines.

Caption: Workflow for OECD Acute Oral Toxicity Testing.

## OECD Test Guideline 402: Acute Dermal Toxicity

This guideline is used to assess the toxic effects of a substance applied to the skin.

Methodology:

- **Animal Selection:** Rodents with healthy, intact skin are used.
- **Preparation:** The fur is clipped from the dorsal area of the trunk of the test animals.
- **Application:** The test substance is applied uniformly over an area of at least 10% of the total body surface area and held in contact with the skin with a porous gauze dressing for 24

hours.

- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.
- Data Analysis: The LD50 is determined, or a limit test is performed to determine if the LD50 is above a certain dose.

## OECD Test Guideline 403: Acute Inhalation Toxicity

This guideline assesses the toxicity of a substance when inhaled.

Methodology:

- Animal Selection: Typically rodents are used.
- Exposure: Animals are exposed to the test substance as a gas, vapor, aerosol, or dust in a specially designed inhalation chamber for a defined period (usually 4 hours).
- Concentration Monitoring: The concentration of the test substance in the chamber is monitored throughout the exposure period.
- Observation: Animals are observed for toxic effects and mortality during and after exposure for up to 14 days.
- Data Analysis: The LC50 (lethal concentration for 50% of animals) is determined.

## Section 5: Handling and Storage

Based on the available data, the following handling and storage precautions are recommended for **Fenuron-d5**.

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid formation of dust and aerosols.[\[2\]](#)[\[10\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[2\]](#)

- Wear suitable protective clothing, gloves, and eye/face protection.[10]

Storage:

- Store in a cool, dry, and well-ventilated place.[2][10]
- Keep container tightly closed.[2][10]
- Store at room temperature.[1] For long-term storage, some suppliers recommend -20°C in a freezer.[5]

## Section 6: Disposal Considerations

Dispose of **Fenuron-d5** and its containers in accordance with local, regional, and national regulations. Do not let the product enter drains.[2] One suggested method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

This technical guide is intended to provide a summary of the available safety information for **Fenuron-d5**. It is crucial for researchers and laboratory personnel to consult the most current and complete Safety Data Sheet provided by the supplier before handling this chemical and to conduct a thorough risk assessment for their specific experimental conditions.

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## References

- 1. Fenuron [sitem.herts.ac.uk]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 4. accustandard.com [accustandard.com]
- 5. Fenuron | C9H12N2O | CID 7560 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. Fenuron-TCA [sitem.herts.ac.uk]
- 7. hpc-standards.com [hpc-standards.com]
- 8. FENURON | 101-42-8 [amp.chemicalbook.com]
- 9. Acute Toxicity by OECD Guidelines | PPTX [slideshare.net]
- 10. umwelt-online.de [umwelt-online.de]
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